

Technical Guide: Solubility Profile of N-(2-Piperidinoethyl)acrylamide (NPEA)

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Compound of Interest

Compound Name: *N*-(2-Piperidinoethyl)acrylamide

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Executive Summary

N-(2-Piperidinoethyl)acrylamide (NPEA) is a functional monomer belonging to the class of amino-alkyl acrylamides. It is distinguished by a tertiary amine (piperidine) pendant group linked to an acrylamide backbone via an ethyl spacer.

NPEA is primarily utilized to synthesize pH-responsive and thermo-responsive polymers. Its solubility profile is binary and strictly controlled by the protonation state of the piperidine nitrogen.

- State A (Protonated, $\text{pH} < \text{pKa}$): Highly water-soluble, cationic polyelectrolyte behavior.
- State B (Deprotonated, $\text{pH} > \text{pKa}$): Hydrophobic, water-insoluble, soluble in organic solvents.

This "solubility switching" mechanism is the fundamental driver for its application in endosomal escape (gene delivery) and pH-triggered drug release systems.

Physicochemical Characterization

Understanding the molecular drivers of NPEA solubility requires analyzing its structural components.

Property	Value / Description	Source/Derivation
Chemical Name	N-(2-(piperidin-1-yl)ethyl)acrylamide	IUPAC
Molecular Formula	C ₁₀ H ₁₈ N ₂ O	Calculated
Molecular Weight	182.26 g/mol	Calculated
pKa (Piperidine)	~10.1 – 10.4	Analogous to N-ethylpiperidine [1]
LogP (Predicted)	~1.2 – 1.5	More hydrophobic than dimethyl analogs
Physical State	Viscous liquid or low-melting solid	Dependent on purity/temp
Hygroscopicity	High (in salt form)	Amine salts absorb moisture

Structural Logic

The piperidine ring is a six-membered heterocyclic amine. Compared to its acyclic analog, N-[2-(dimethylamino)ethyl]acrylamide (DMAEAAM), the piperidine ring adds significant hydrophobicity (three additional methylene groups in a cyclic constraint). This shifts the hydrophilic-lipophilic balance (HLB), making the neutral form of NPEA significantly less water-soluble than DMAEAAM.

Solubility Profile Analysis

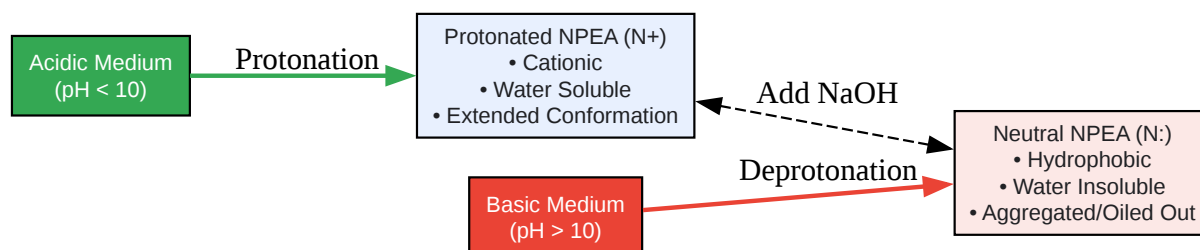
Solvent Compatibility Table

The following data summarizes the solubility of the monomer at 25°C.

Solvent	Solubility	Mechanism / Notes
Water (pH 4.0)	High (> 100 mg/mL)	Protonation of piperidine N forms a hydrophilic cation.
Water (pH 7.4)	Moderate/Low	Close to phase separation; solubility depends on concentration.
Water (pH 11.0)	Insoluble	Neutral amine form dominates; phase separation occurs (oiling out).
Ethanol	High	Soluble in both neutral and protonated forms.
Chloroform (CHCl ₃)	High	Excellent solvent for the neutral monomer.
DMSO	High	Universal solvent for this class of amides.
Hexane	Low/Insoluble	Too polar due to the acrylamide amide bond.
Diethyl Ether	Moderate	Often used to precipitate the polymer, but dissolves the monomer.

The pH-Switching Mechanism

The solubility of NPEA is governed by the Henderson-Hasselbalch equilibrium. Below the pKa (~10.2), the nitrogen accepts a proton, acquiring a positive charge. This charge disrupts hydrophobic hydration shells and promotes solubility via ion-dipole interactions with water.



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Figure 1: The reversible solubility switch of NPEA based on environmental pH.

Experimental Methodologies

To validate the solubility profile or determine the precise pKa for your specific batch, use the following self-validating protocols.

Protocol A: Potentiometric Determination of pKa & Solubility Limit

Objective: Determine the precise pH at which the monomer transitions from soluble to insoluble (Cloud Point pH).

Reagents:

- NPEA Monomer (purified)
- 0.1 M HCl standard solution
- 0.1 M NaOH standard solution
- Deionized water (degassed)

Workflow:

- **Dissolution:** Dissolve 100 mg of NPEA in 10 mL of 0.1 M HCl. The solution should be clear (fully protonated).

- Titration: Place the solution in a thermostated vessel (25°C) with a calibrated pH probe and a turbidity meter (or UV-Vis probe at 500 nm).
- Stepwise Addition: Add 0.1 M NaOH in 50 μ L increments under constant stirring.
- Data Logging: Record pH and Transmittance (%T) simultaneously.
- Endpoint Detection:
 - pKa: The inflection point of the pH vs. Volume curve.
 - Solubility Limit: The pH at which %T drops below 90% (onset of turbidity).

Protocol B: Polymerization Solvent Selection

Objective: Choose the correct solvent for synthesizing Poly(NPEA).

- For Homopolymers: Use Acidic Water (pH 3-4) or 1,4-Dioxane.
 - Reasoning: Acidic water ensures the monomer stays dissolved. Dioxane is a good solvent for both the neutral monomer and the resulting polymer, preventing premature precipitation.
- For Copolymers (e.g., with NIPAM): Use Ethanol or DMF.
 - Reasoning: Prevents phase separation if the comonomer ratios exhibit disparate hydrophobicity.

Applications & Implications

"Proton Sponge" Effect

Poly(NPEA) is extensively used in gene delivery. The piperidine groups have a buffering capacity in the pH 5–7 range. When a Poly(NPEA) vector enters a cell's endosome (pH ~5.5), the piperidine rings absorb protons. This causes an influx of chloride ions and water (to maintain osmotic balance), eventually rupturing the endosome and releasing the genetic cargo. This is directly linked to the solubility/protonation profile described above [2].

Thermo-responsive Hydrogels (LCST)

While N-isopropylacrylamide (NIPAM) has an LCST of $\sim 32^{\circ}\text{C}$, Poly(NPEA) is more hydrophobic.

- At pH 7.4: Poly(NPEA) is often insoluble (collapsed globule state).
- At pH < 6.0 : It becomes soluble.
- Tuning: Copolymerizing NPEA with hydrophilic monomers (like Acrylamide) raises the LCST, allowing the polymer to be soluble at body temperature (37°C) only at specific pH levels [3].

Storage and Stability

- Inhibitors: Commercial NPEA is often stabilized with MEHQ (hydroquinone monomethyl ether) to prevent free-radical polymerization.
- Storage: Store at -20°C in the dark.
- Handling:
 - The monomer is an amine and an acrylamide. It is toxic and a potential neurotoxin (like all acrylamides).[1]
 - Wear nitrile gloves. Avoid inhalation of dust/vapors.[2]
 - Hygroscopic Warning: If stored as a hydrochloride salt (NPEA-HCl), it will absorb water rapidly. Desiccate before weighing for precise stoichiometry.

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